

Comparing the atmospheric chemistry of carbon suboxide with carbon dioxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbon suboxide

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A Comparative Guide to the Atmospheric Chemistry of **Carbon Suboxide** and Carbon Dioxide

For researchers, scientists, and drug development professionals, understanding the atmospheric chemistry of carbon-containing molecules is crucial for assessing environmental impact and potential toxicological implications. This guide provides a detailed comparison of the atmospheric behavior of **carbon suboxide** (C_3O_2) and carbon dioxide (CO_2), supported by experimental data and detailed methodologies.

Introduction

Carbon dioxide (CO_2) is a well-known, relatively stable greenhouse gas, central to the global carbon cycle and climate change.[1] In contrast, **carbon suboxide** (C_3O_2), a less common oxide of carbon, is a more reactive species with a distinct atmospheric fate.[2][3] This guide explores the fundamental differences in their atmospheric chemistry, focusing on their reactivity, lifetimes, and ultimate environmental sinks.

Physicochemical Properties

A brief comparison of the fundamental physical and chemical properties of C_3O_2 and CO_2 is presented below.

Property	Carbon Suboxide (C ₃ O ₂)	Carbon Dioxide (CO ₂)
Molar Mass	68.031 g·mol ⁻¹ [2]	44.01 g·mol ⁻¹
Molecular Structure	Linear cumulene (O=C=C=C=O) [2] [3]	Linear (O=C=O)
Odor	Strong, pungent [2] [3] [4]	Odorless
Boiling Point	6.8 °C [2]	-78.5 °C (sublimes)
Atmospheric Abundance	Sub-pptv to ~10 pptv [3]	~427 ppm (as of 2024) [1]

Atmospheric Reactivity and Lifetimes

The atmospheric lifetimes of C₃O₂ and CO₂ are vastly different, primarily due to their differing reactivity with atmospheric oxidants.

Reaction with Hydroxyl Radicals (•OH)

The hydroxyl radical is the primary daytime oxidant in the troposphere.

- **Carbon Suboxide:** Reacts readily with •OH radicals. The reaction rate constant has been determined to be $(2.6 \pm 0.5) \times 10^{-12} \text{ cm}^3 \text{ molecule}^{-1} \text{ s}^{-1}$ at 295 K.[\[3\]](#) This rapid reaction is the main sink for C₃O₂ in the atmosphere.
- **Carbon Dioxide:** The reaction of CO₂ with •OH is extremely slow and is not considered a significant atmospheric sink. While a precise rate constant is not commonly cited due to its negligible impact, it is understood to be many orders of magnitude smaller than that of C₃O₂. For context, the reaction of CO with •OH, a key atmospheric reaction, has a rate constant that is temperature-dependent, but significantly faster than any direct reaction between CO₂ and •OH.[\[5\]](#)

Reaction with Ozone (O₃)

Ozone is another important atmospheric oxidant, particularly at night.

- **Carbon Suboxide:** The reaction with ozone is very slow, with an upper limit for the rate constant determined as $< 1.5 \times 10^{-21} \text{ cm}^3 \text{ molecule}^{-1} \text{ s}^{-1}$ at 295 K.[\[3\]](#)

- Carbon Dioxide: Does not react with ozone in the atmosphere.

Photolysis

Photodissociation by solar radiation can be a significant removal pathway for some atmospheric species.

- **Carbon Suboxide:** Undergoes photolysis, but this process is a minor sink compared to its reaction with $\bullet\text{OH}$ radicals.[\[4\]](#)
- Carbon Dioxide: Is photolyzed in the upper atmosphere by short-wavelength UV radiation but is not significantly photolyzed in the troposphere or stratosphere where longer wavelength UV radiation predominates.

Atmospheric Lifetimes

The significant difference in reactivity leads to a stark contrast in atmospheric lifetimes.

- **Carbon Suboxide:** Has a mean atmospheric lifetime of approximately 3.2 days.[\[3\]](#)
- Carbon Dioxide: Has a much more complex and longer atmospheric lifetime. A single value cannot be assigned due to the multiple and slow removal processes. A significant fraction of emitted CO_2 remains in the atmosphere for hundreds to thousands of years.

Quantitative Data Summary

The following tables summarize the key quantitative data for the atmospheric chemistry of C_3O_2 and CO_2 .

Table 1: Reaction Rate Constants with Major Atmospheric Oxidants at 295 K

Reactant	Oxidant	Rate Constant ($\text{cm}^3 \text{ molecule}^{-1} \text{ s}^{-1}$)
C_3O_2	$\bullet\text{OH}$	$(2.6 \pm 0.5) \times 10^{-12}$ [3]
CO_2	$\bullet\text{OH}$	Negligibly slow (upper limit not typically cited)
C_3O_2	O_3	$< 1.5 \times 10^{-21}$ [3]
CO_2	O_3	No reaction

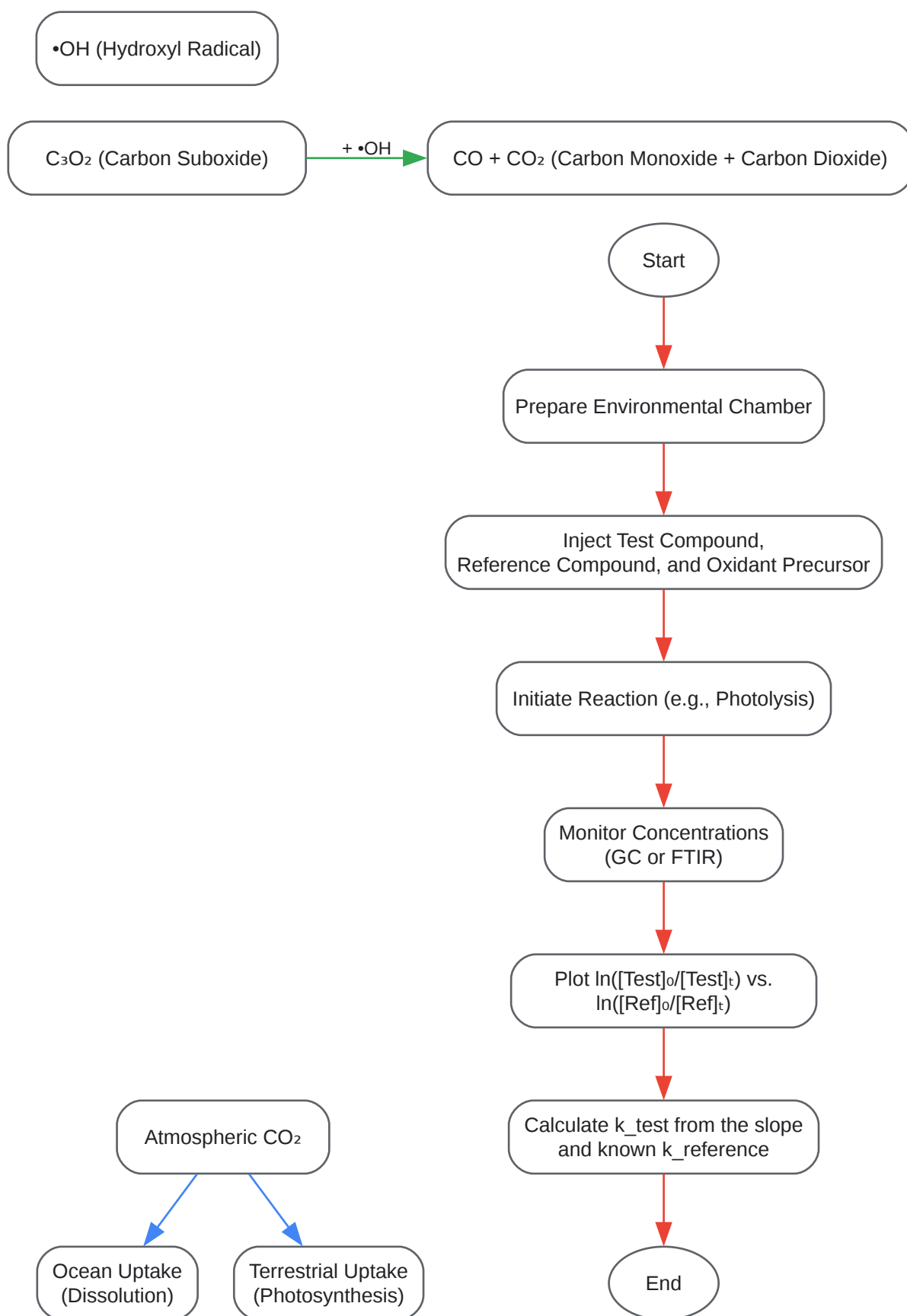
Table 2: Atmospheric Lifetimes and Henry's Law Constants

Species	Mean Atmospheric Lifetime	Henry's Law Constant (M atm^{-1}) at 298.15 K
C_3O_2	~ 3.2 days[3]	Data available, but varies with pH due to hydrolysis[6]
CO_2	Hundreds to thousands of years	3.4×10^{-2}

Atmospheric Sinks and Reaction Pathways

Carbon Suboxide

The primary atmospheric sink for C_3O_2 is its reaction with the $\bullet\text{OH}$ radical. This reaction proceeds to form carbon monoxide (CO) and carbon dioxide (CO_2) as the sole products.



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- To cite this document: BenchChem. [Comparing the atmospheric chemistry of carbon suboxide with carbon dioxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1218188#comparing-the-atmospheric-chemistry-of-carbon-suboxide-with-carbon-dioxide]

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